

Application Note: Comprehensive Characterization of 1,4-Oxazepan-3-one

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1,4-Oxazepan-3-one

CAS No.: 61108-69-8

Cat. No.: B1610757

[Get Quote](#)

Introduction: The Significance of 1,4-Oxazepan-3-one

1,4-Oxazepan-3-one is a seven-membered heterocyclic compound featuring both an ether linkage and a lactam (cyclic amide) functional group. This scaffold is of increasing interest to researchers in medicinal chemistry and drug development. Its unique three-dimensional conformation and versatile functional groups make it a valuable building block for the synthesis of novel therapeutic agents and complex molecules.^[1] The precise characterization and purity assessment of this intermediate are paramount to ensure the integrity, reproducibility, and safety of downstream applications, from early-stage discovery to final product formulation.

This guide provides a suite of robust analytical methodologies for the comprehensive characterization of **1,4-Oxazepan-3-one**, designed for researchers, quality control scientists, and drug development professionals. The protocols herein are grounded in established analytical principles and offer insights into the causality behind experimental choices, ensuring both technical accuracy and practical applicability.

Molecular Structure and Physicochemical Properties

A foundational step in any analytical endeavor is to understand the basic properties of the analyte. The structure of **1,4-Oxazepan-3-one** is presented below, followed by a table summarizing its key physicochemical properties.

Caption: 2D Structure of **1,4-Oxazepan-3-one**.

Table 1: Physicochemical Properties of **1,4-Oxazepan-3-one**

Property	Value	Source
Molecular Formula	C₅H₉NO₂	[2]
Molecular Weight	115.13 g/mol	[2]
IUPAC Name	1,4-oxazepan-3-one	[2]
CAS Number	61108-69-8	[2]

| Exact Mass | 115.063328530 Da |[\[2\]](#) |

Chromatographic Purity Assessment: High-Performance Liquid Chromatography (HPLC)

Reversed-phase HPLC is the cornerstone for determining the purity of moderately polar organic molecules like **1,4-Oxazepan-3-one**. It effectively separates the main component from process-related impurities and degradation products.[\[3\]](#)

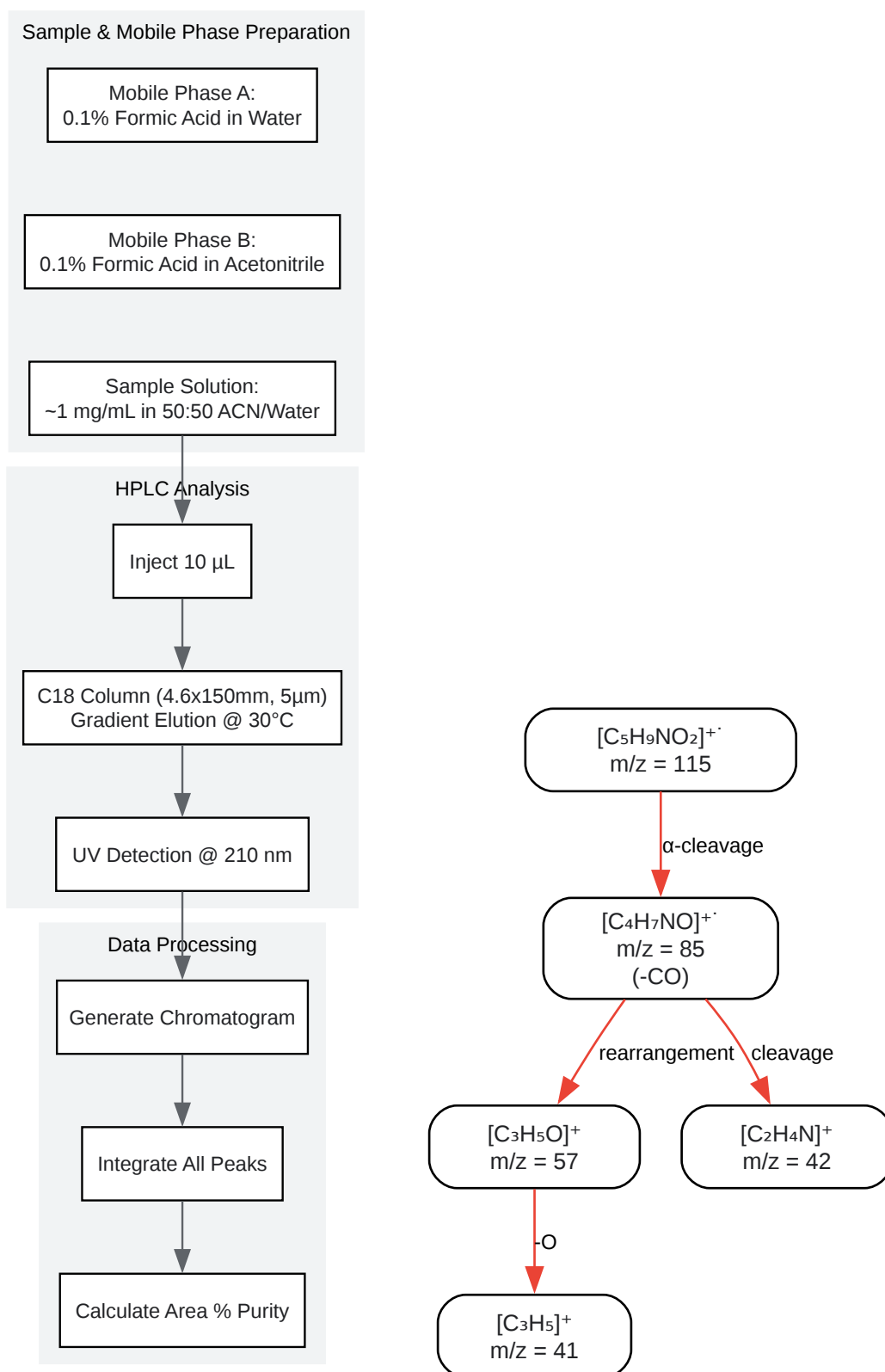
Rationale for Method Selection

- **Stationary Phase:** A C18 column is selected for its versatility and effectiveness in retaining compounds of moderate polarity through hydrophobic interactions.
- **Mobile Phase:** A gradient of water and acetonitrile allows for the elution of a wide range of potential impurities with varying polarities. The addition of 0.1% formic acid serves two

purposes: it protonates the analyte to ensure a single ionic state for better peak shape and improves ionization efficiency for potential hyphenation with mass spectrometry (LC-MS).

- Detection: The lactam chromophore absorbs UV light at low wavelengths. Detection at 210 nm provides high sensitivity for the analyte and many common organic impurities.[3]

Detailed HPLC Protocol



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 1,4-Oxazepan-5-one|Pharmaceutical Intermediate [[benchchem.com](https://www.benchchem.com)]
- 2. 1,4-Oxazepan-3-one | C₅H₉NO₂ | CID 12298579 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- To cite this document: BenchChem. [Application Note: Comprehensive Characterization of 1,4-Oxazepan-3-one]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1610757/docs#application-note-comprehensive-characterization-of-1-4-oxazepan-3-one>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check